

NMR characterization of 1-Ethoxypent-1-ene

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Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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A Framework for NMR Analysis

Based on general NMR principles, the table below outlines the expected proton environments in 1-Ethoxy-1-pentene and their typical chemical shift ranges [1]. You can use this as a guide to interpret your own experimental spectrum.

Proton Environment	Expected Chemical Shift Range (δ in ppm)	Expected Multiplicity (J in Hz)
-CH= (vinylic, pentene chain)	4.5 - 5.5	Multiplet
-CH ₃ (ethoxy group)	1.1 - 1.4	Triplet (J \approx 7 Hz)
-CH ₂ - (ethoxy -O-CH ₂ -)	3.3 - 3.7	Quartet (J \approx 7 Hz)
-CH ₂ -CH= (pentene, α to double bond)	1.9 - 2.3	Multiplet
-CH ₂ - (pentene, β to double bond)	1.2 - 1.5	Multiplet
-CH ₃ (pentene terminal -CH ₃)	0.8 - 1.1	Triplet (J \approx 7 Hz)

Key NMR Concepts for Your Analysis [2] [1]:

- **Chemical Shift:** The position of a signal in the spectrum indicates the electronic environment of the nucleus. The vinylic proton (-CH=) and the ethoxy -O-CH₂- group will be key diagnostic signals.
- **Spin-Spin Coupling:** This causes signal splitting. The coupling between the -CH₂- and -CH₃ protons of the ethoxy group, for example, will produce a characteristic quartet and triplet, confirming its presence.
- **Signal Area:** In ¹H-NMR, the integrated area under a signal is proportional to the number of protons contributing to that signal.

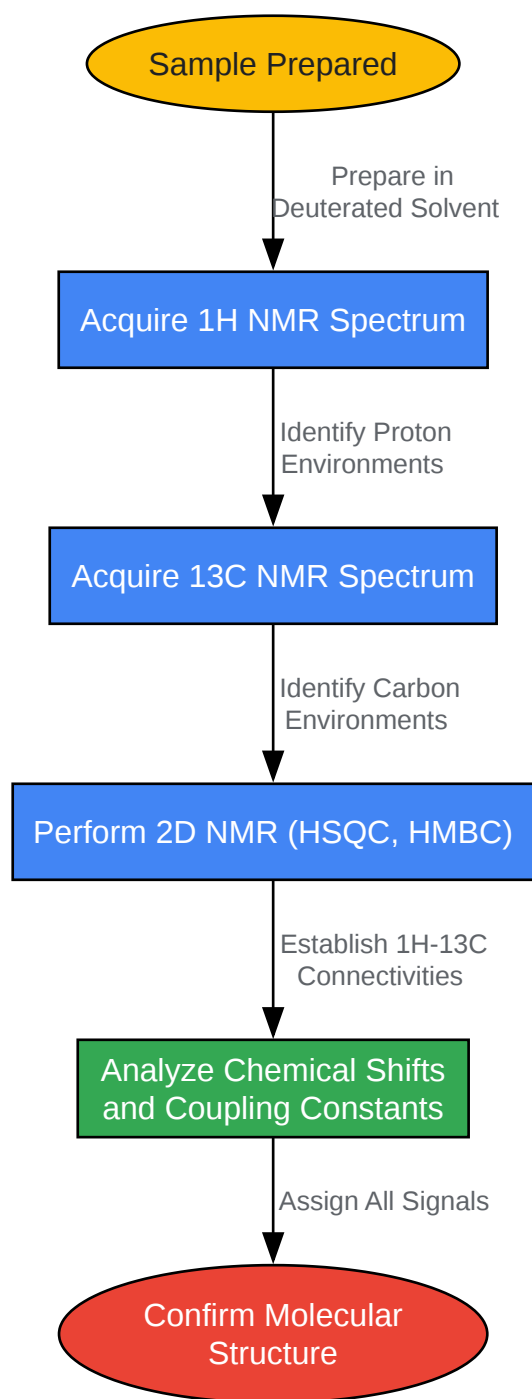
Suggested Experimental Protocol

For a full characterization, you would typically perform a set of one- and two-dimensional NMR experiments. The following protocol, inspired by the strategies used for complex organic molecules [3], will provide comprehensive data.

- **Sample Preparation:** Dissolve ~10-20 mg of your 1-Ethoxy-1-pentene sample in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃). Use a standard 5 mm NMR tube [2].
- **Data Acquisition:**
 - **¹H NMR:** Run a standard proton NMR experiment to identify all proton environments, their chemical shifts, integration ratios, and coupling patterns.
 - **¹³C NMR:** Run a proton-decoupled ¹³C NMR experiment to identify all distinct carbon atoms in the molecule. A DEPT-135 experiment can further distinguish between CH, CH₂, and CH₃ groups [3].
 - **2D NMR:** For unambiguous assignment, perform these two-dimensional experiments [3]:
 - **HSQC (Heteronuclear Single Quantum Coherence):** To correlate each proton directly to the carbon atom it is bonded to.
 - **HMBC (Heteronuclear Multiple Bond Correlation):** To detect long-range couplings between protons and carbons separated by 2-4 bonds. This is crucial for confirming the connectivity between the ethoxy group and the pentene chain via the enol ether bond.

Workflow for NMR Characterization

The following diagram outlines the logical workflow from sample preparation to structural confirmation, which you can adapt for your own research.



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This diagram illustrates the sequential process of NMR characterization, from initial data collection to final structural analysis.

Next Steps for Your Research

Since a direct comparison with experimental data for 1-Ethoxy-1-pentene is not available, you can take the following steps to complete your guide:

- **Run the Experiments:** Follow the protocol above to acquire the NMR data for your sample.
- **Consult Spectral Databases:** Use commercial or institutional spectral databases (like those from Sigma-Aldrich, SDBS, etc.) to find a reference spectrum for direct comparison.
- **Predict Spectra Computationally:** Consider using NMR prediction software (commercial or online tools) to generate theoretical chemical shifts for 1-Ethoxy-1-pentene to support your assignments.

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